

3-Chloroquinolin-6-amine CAS number and molecular formula

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Compound of Interest

Compound Name: 3-Chloroquinolin-6-amine

Cat. No.: B564207

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In-Depth Technical Guide: 3-Chloroquinolin-6-amine

CAS Number: 103028-96-2 Molecular Formula: C₉H₇CIN₂

This technical guide provides a comprehensive overview of **3-Chloroquinolin-6-amine**, a heterocyclic compound of interest to researchers, scientists, and drug development professionals. This document details its chemical properties, potential synthetic routes, and prospective applications in drug discovery, with a focus on its role as a scaffold for kinase inhibitors.

Chemical and Physical Properties

3-Chloroquinolin-6-amine is a solid compound at room temperature. The following table summarizes its key physicochemical properties.

Property	Value	Reference
CAS Number	103028-96-2	
Molecular Formula	C ₉ H ₇ CIN ₂	
Molecular Weight	178.62 g/mol	
Melting Point	170-171 °C	
Boiling Point (Predicted)	340.2 ± 22.0 °C	
Density (Predicted)	1.363 ± 0.06 g/cm ³	
pKa (Predicted)	3.21 ± 0.14	

Synthesis and Experimental Protocols

While a specific, detailed experimental protocol for the synthesis of **3-Chloroquinolin-6-amine** is not readily available in public literature, its synthesis can be approached through established methods for the preparation of substituted quinolines. A plausible synthetic strategy involves the construction of the quinoline core followed by functional group interconversions.

Proposed Synthetic Pathway

A potential route to **3-Chloroquinolin-6-amine** could involve a multi-step synthesis starting from a suitably substituted aniline. The core quinoline structure can be formed via classic reactions such as the Combes or Doebner-von Miller synthesis, followed by chlorination and amination steps.

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